

Essential Safety and Logistical Information for Handling Tricyclohexylphosphine

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Compound of Interest

Compound Name: Tricyclohexylphosphine

Cat. No.: B042057

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling reactive chemical compounds such as **Tricyclohexylphosphine**. This document provides immediate and essential guidance on personal protective equipment (PPE), handling protocols, and emergency procedures to minimize risks and ensure operational safety.

Tricyclohexylphosphine is a white crystalline solid that is air and moisture sensitive.[1][2][3][4][5] It is widely used as a ligand in organometallic chemistry.[5] However, it poses several health hazards, including causing skin and eye irritation, respiratory tract irritation, and being harmful if swallowed.[2][3][6][7][8]

Hazard Identification and Classification

Hazard Statement	GHS Classification
Causes skin irritation.[2][3][6][7][8]	Skin Irritation, Category 2
Causes serious eye irritation.[2][3][6][7][8]	Eye Irritation, Category 2
May cause respiratory irritation.[2][6][8][9]	Specific target organ toxicity — single exposure, Category 3
Harmful if swallowed.[1][2][8][9]	Acute toxicity, oral, Category 4
May be fatal if swallowed and enters airways.[9]	Aspiration Hazard, Category 1
May cause drowsiness or dizziness.[9]	Specific target organ toxicity — single exposure, Category 3
May cause damage to organs through prolonged or repeated exposure.[9]	Specific target organ toxicity — repeated exposure, Category 2
Air sensitive, may form explosive peroxides.[2][3][4][10]	Self-heating substances and mixtures, may catch fire.[8]
Toxic to aquatic life with long-lasting effects.[11]	Hazardous to the aquatic environment, long-term hazard, Category 2

Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder or solid.[1][3][7]
Melting Point	77-83 °C.[1][3][5][10]
Solubility	Insoluble in water; Soluble in most organic solvents.[1][5][10]
Stability	Air and moisture sensitive.[2][3][4][5]
Molecular Formula	C ₁₈ H ₃₃ P.[1][5][8][10]
Molecular Weight	280.43 g/mol .[5][8]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical for the safe handling of **Tricyclohexylphosphine**. The following table outlines the recommended equipment.

Body Part	Recommended Protection
Eyes/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH-approved safety glasses or chemical safety goggles are mandatory.[2][3][6][7][9]
Skin	Chemical-resistant, impermeable gloves such as nitrile or rubber should be worn.[2][6][7] Gloves must be inspected for integrity before each use.[6][9] A lab coat, apron, or fire/flame-resistant and impervious clothing is also required to prevent skin contact.[2][6][9]
Respiratory	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][6][9][11] If exposure limits are exceeded or if irritation is experienced, a full-face respirator with an appropriate cartridge should be used.[6][9] A respiratory protection program compliant with OSHA 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149 must be implemented.[7] A type N95 dust mask may also be suitable.

Operational and Disposal Plans

Handling and Storage:

- Always handle **Tricyclohexylphosphine** in a well-ventilated area.[6][9]
- Avoid all contact with skin and eyes and prevent the formation of dust and aerosols.[6][9]
- Employ non-sparking tools and keep the chemical away from all sources of ignition, including heat, sparks, and open flames.[6][9] Smoking in the handling area is strictly prohibited.[9]

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated location.
[2][6][7][9]
- It is crucial to store **Tricyclohexylphosphine** under an inert atmosphere, such as argon or nitrogen, due to its air sensitivity.[2][4][11]
- Keep it segregated from incompatible materials, particularly strong oxidizing agents.[2][3]

Emergency First Aid Protocols:

Exposure Route	First Aid Procedure
Inhalation	Immediately move the affected individual to fresh air. If breathing is labored, administer oxygen. If breathing has ceased, provide artificial respiration. Seek immediate medical attention.[2][6][7][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water. If skin irritation develops or persists, seek medical attention.[2][6][7][9]
Eye Contact	Immediately flush the eyes with a gentle but steady stream of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so. Continue to rinse. Seek immediate medical attention.[2][6][7][9]
Ingestion	Do NOT induce vomiting. Have the conscious person rinse their mouth thoroughly with water. Immediately contact a poison control center or a physician for guidance.[2][7][9]

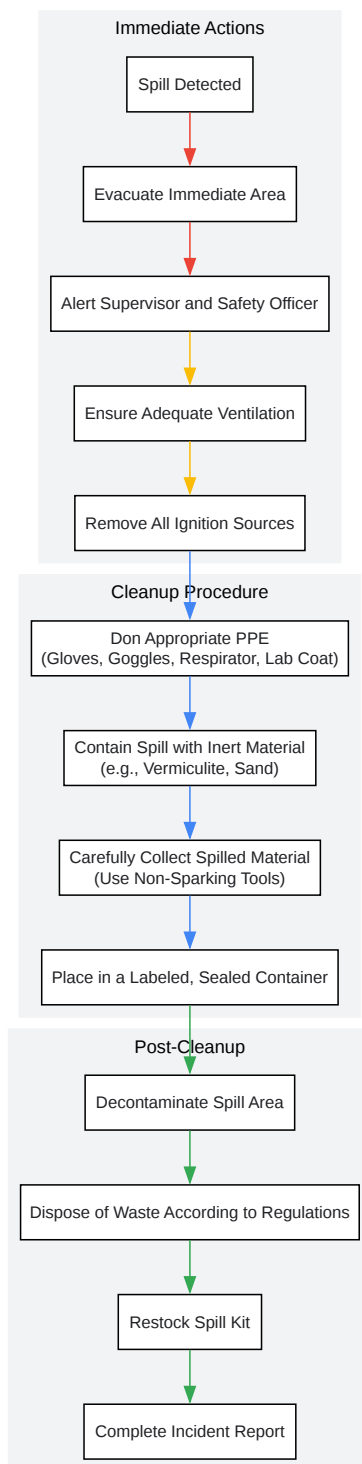
Spill and Disposal Procedures:

- Spills: In the event of a spill, evacuate the area and ensure adequate ventilation.[6] Eliminate all potential ignition sources.[6] Personnel involved in the cleanup must wear the appropriate PPE.[6] Prevent the formation of dust.[6] The spilled material should be carefully swept or vacuumed up and placed in a suitable, sealed container for disposal.[7] For small spills, mixing with an absorbent material like vermiculite is recommended.[2]
- Disposal: The disposal of **Tricyclohexylphosphine** waste must be conducted in strict accordance with all applicable federal, state, and local regulations.[6][9] This may necessitate disposal at a licensed chemical destruction facility or through controlled incineration that includes flue gas scrubbing.[9]

Experimental Workflow: Handling a Tricyclohexylphosphine Spill

The following diagram outlines the procedural steps for safely managing a spill of **Tricyclohexylphosphine**.

Workflow for Tricyclohexylphosphine Spill Response

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Caption: A flowchart detailing the step-by-step procedure for responding to a **Tricyclohexylphosphine** spill.

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